

Personal protective equipment for handling Sitravatinib Malate

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Compound of Interest

Compound Name: Sitravatinib Malate

Cat. No.: B3325933

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Essential Safety and Handling Guide for Sitravatinib Malate

This guide provides crucial safety and logistical information for laboratory professionals handling **Sitravatinib Malate**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

Sitravatinib Malate is an orally bioavailable receptor tyrosine kinase (RTK) inhibitor.^[1] While specific occupational exposure limits have not been established, the compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2] Therefore, stringent safety protocols are necessary during handling and disposal.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, ingestion, or skin and eye contact.^[2] The following table summarizes the required protective gear.

PPE Category	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from dust and splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., laboratory coat)	Protects against contamination of skin and clothing.
Respiratory Protection	Suitable respirator	Prevents inhalation of dust and aerosols.

Experimental Protocols: Handling and Disposal

Handling **Sitravatinib Malate**:

- Preparation: Always handle **Sitravatinib Malate** in a designated area with adequate ventilation, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[2] Ensure that a safety shower and an eye wash station are readily accessible.^[2]
- Personal Protective Equipment: Before handling, don the appropriate PPE as specified in the table above.
- Weighing and Aliquoting: When weighing the solid compound, do so carefully to minimize dust generation. Use appropriate tools and a contained environment.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Practices: Do not eat, drink, or smoke in the area where **Sitravatinib Malate** is being handled.^[2] Wash hands thoroughly after handling the compound.^[2]

Disposal Plan:

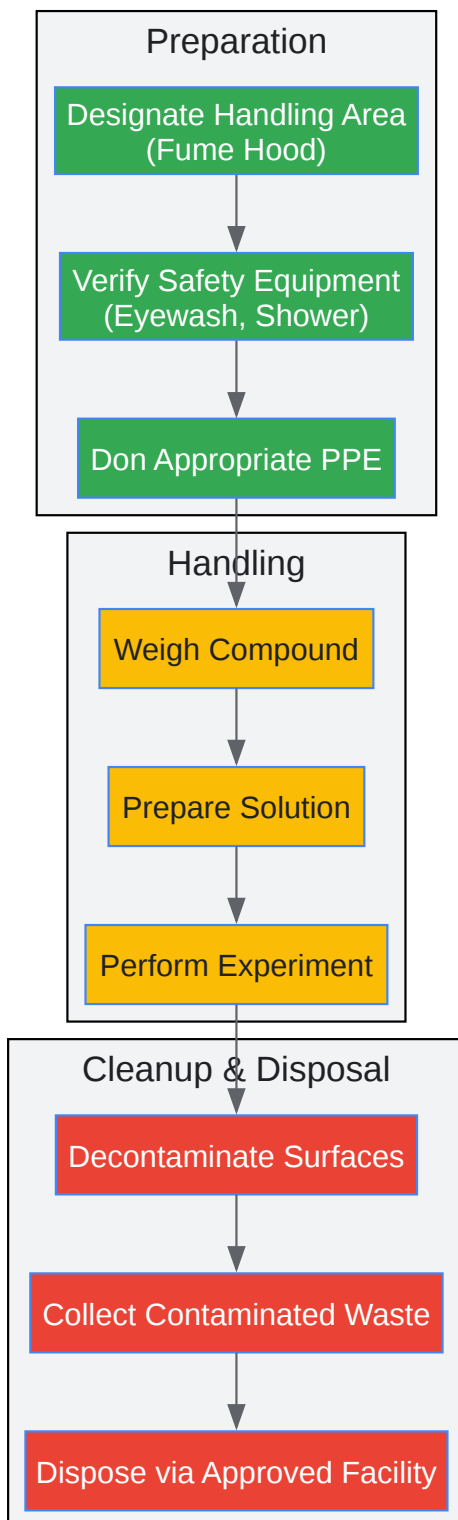
- Waste Collection: All waste materials contaminated with **Sitravatinib Malate**, including empty containers, used PPE, and disposable labware, must be collected in a designated, sealed container.

- Spill Management: In the event of a spill, collect the spillage to prevent it from entering drains or water courses.^[2]
- Final Disposal: Dispose of the contents and the container at an approved waste disposal facility.^[2] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Procedural Workflow

The following diagram illustrates the standard operational workflow for handling **Sitravatinib Malate**, from initial preparation to final disposal, emphasizing critical safety checkpoints.

Operational Workflow for Handling Sitravatinib Malate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Sitravatinib Malate**.

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References

- 1. Sitravatinib malate | CymitQuimica [cymitquimica.com]
- 2. Sitravatinib (MGCD516)|1123837-84-2|MSDS [dcchemicals.com]
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